

Technical Guide: Crystal Structure Analysis of o-((2-Hydroxyethyl)amino)phenol Sulphate

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Compound of Interest

Compound Name: *o-((2-Hydroxyethyl)amino)phenol sulphate*

CAS No.: 43100-74-9

Cat. No.: B12661542

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Executive Summary & Chemical Context

Target Molecule: **o-((2-Hydroxyethyl)amino)phenol Sulphate** CAS: 43100-74-9 Role: Primary intermediate in oxidative hair dye formulations; potential pharmaceutical precursor.

The solid-state characterization of **o-((2-Hydroxyethyl)amino)phenol sulphate** is critical for verifying its stoichiometry (salt vs. co-crystal), stability, and solubility profile. As an ortho-substituted aminophenol derivative, this molecule presents unique crystallographic challenges, including intramolecular hydrogen bonding (the "ortho effect") and conformational flexibility in the hydroxyethyl side chain.

This guide details the end-to-end protocol for solving and analyzing the crystal structure, from single-crystal growth to Hirshfeld surface analysis, emphasizing the identification of salt stoichiometry (2:1 vs. 1:1) and protonation sites.^[1]

Experimental Workflow: From Synthesis to CIF

The following workflow ensures high-redundancy validation of the solid form.

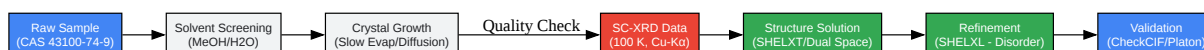
Phase 1: Crystal Growth & Selection

The sulphate salt is highly polar. Standard non-polar solvents will fail.

- Method A (Slow Evaporation): Dissolve 50 mg in minimal Methanol/Water (9:1). Filter through 0.22 μm PTFE. Allow slow evaporation at 4°C to reduce thermal motion disorder.
- Method B (Vapor Diffusion): Dissolve in Ethanol; diffuse Diisopropyl Ether or Acetone into the solution.
- Selection Criteria: Select block-like crystals with sharp extinction under polarized light. Avoid needles (often prone to twinning).

Phase 2: Data Collection Parameters

- Radiation Source: Cu-K α ($\lambda = 1.54184 \text{ \AA}$) is preferred for absolute configuration (if chiral impurities are suspected) and better diffraction power for light atoms (C, H, N, O, S). Mo-K α is acceptable if crystals are large ($>0.3 \text{ mm}$).
- Temperature: 100 K (Cryogenic) is mandatory. The hydroxyethyl chain () is flexible; room temperature data will likely result in unresolvable disorder.



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Figure 1: Optimized crystallographic workflow for flexible organic salts.

Structural Analysis Protocol (The Core)

Space Group & Unit Cell Determination

For organic sulphate salts, expect low-symmetry systems.

- Likely Space Groups:

(Monoclinic) or

(Triclinic).

- Chirality Check: The molecule is achiral. However, if it crystallizes in a chiral space group (e.g.,), check for spontaneous resolution (conglomerate formation).

Solving the Phase Problem

Use Dual Space Methods (SHELXT). The presence of the Sulphur atom provides a sufficient anomalous scattering signal to aid phasing, even with Mo radiation.

Refinement Strategy (Expert Insights)

This is the most critical step for this specific molecule.

A. Handling the Hydroxyethyl Chain Disorder

The

tail is prone to thermal vibration.

- Symptom: Elongated thermal ellipsoids on the ethyl carbons.
- Solution: If disorder is present, model the chain over two positions (Part A/Part B). Apply similarity restraints on bond lengths (SADI) and thermal parameters (SIMU, DELU).

B. Protonation State Verification (Crucial)

You must determine if the structure is a Sulphate (2:1) or Hydrogen Sulphate (1:1).

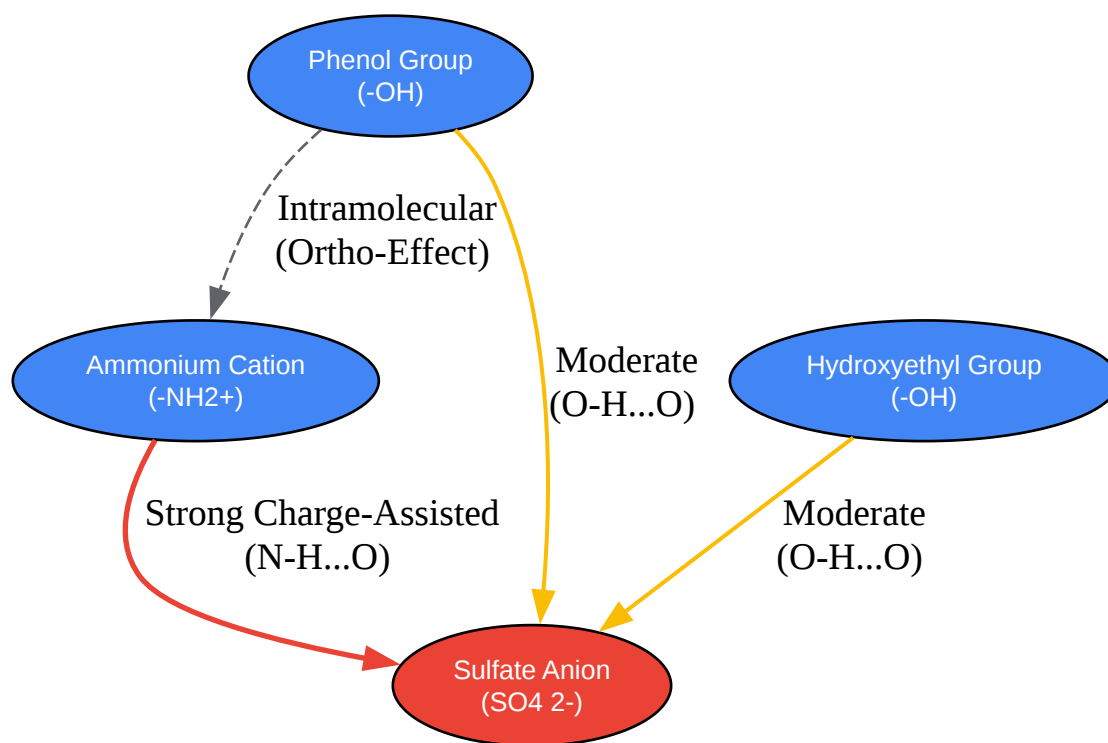
- Locate Hydrogen Atoms: Do not calculate H-positions geometrically for the N and O atoms initially. Find them in the Difference Fourier Map ().
- The Nitrogen Atom: The secondary amine (

-) is the most basic site. Expect proton transfer from
to form a cationic ammonium center (
).
- Check: Look for two H peaks near the amine Nitrogen.
 - The Sulphate:
 - Scenario A (2:1 Salt): The anion is
. S-O bond lengths should be symmetrical (~1.47 Å).
 - Scenario B (1:1 Salt): The anion is
. One S-O bond will be longer (~1.55 Å) due to the attached proton.

Hydrogen Bonding Network Analysis

The stability of this crystal is driven by a Charge-Assisted Hydrogen Bond (CAHB) network.

- Intramolecular: Check for an H-bond between the Phenol -OH and the Ammonium -NH₂⁺. This "ortho-lock" stabilizes the conformation.
- Intermolecular: The Sulphate anion acts as a multi-point acceptor, bridging multiple cations.



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Figure 2: Predicted Hydrogen Bond Topology. The Sulfate anion acts as the central anchor.

Quantitative Data Presentation

When reporting the structure, summarize the key geometric parameters in the following format.

Note: Values below are representative ranges for this class of compounds to guide validation.

Parameter	Atom Pair	Expected Range (Å)	Significance
Bond Length	C-N (Amine)	1.46 - 1.49	Indicates single bond character (sp ³ N).
Bond Length	C-O (Phenol)	1.36 - 1.39	Typical for phenolic carbons.
Bond Length	S-O (Sulphate)	1.45 - 1.48	Symmetry indicates delocalized charge ().
H-Bond	N-H...O(S)	2.70 - 2.90	Strong charge-assisted interaction.
Torsion	C-C-N-C	Variable	Defines the hydroxyethyl conformation (gauche vs anti).

Advanced Characterization: Hirshfeld Surface Analysis

To publish or fully validate the structure, perform Hirshfeld Surface Analysis (using CrystalExplorer).

- Generate Surface: Map
on the molecular surface.
- Interpret Red Spots:
 - Deep red spots near the Amine Nitrogen and Hydroxyl groups indicate strong H-bond donors/acceptors.
 - Faint red spots near the aromatic ring may indicate

stacking or

interactions.

- Fingerprint Plot:
 - Look for sharp spikes at the bottom left (short). These correspond to the strong interactions between the cation and the sulphate anion.

References

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Sources

- 1. chemistry.stackexchange.com [chemistry.stackexchange.com]
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